

Enalapril Diketopiperazine: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Enalapril Diketopiperazine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Enalapril Diketopiperazine**, a key impurity and degradation product of the angiotensin-converting enzyme (ACE) inhibitor, Enalapril. Understanding the properties of this compound is crucial for the development, manufacturing, and quality control of Enalapril-based pharmaceuticals.

Core Physicochemical Properties

Enalapril Diketopiperazine, identified by the CAS number 115729-52-7, is a heterocyclic compound formed through the intramolecular cyclization of Enalapril.^{[1][2][3]} Its formation is a critical parameter monitored during the stability testing of Enalapril drug products.

Quantitative Data Summary

The following tables summarize the key physicochemical properties of **Enalapril Diketopiperazine** and its related acidic form.

Table 1: Physicochemical Properties of **Enalapril Diketopiperazine** (CAS: 115729-52-7)

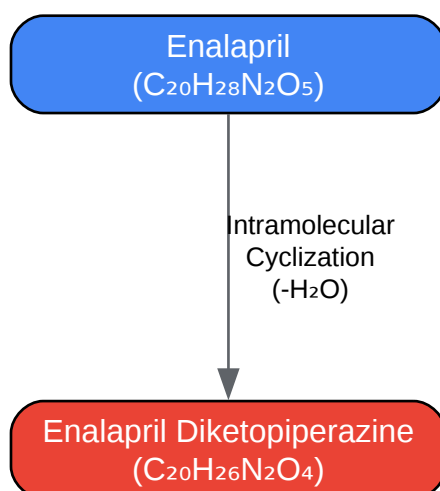
Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₂₆ N ₂ O ₄	[1][2]
Molecular Weight	358.43 g/mol	[2][4]
Melting Point	93-94°C	[5][6]
Boiling Point (Predicted)	562.9 ± 50.0 °C	[5][6]
Density (Predicted)	1.22 ± 0.1 g/cm ³	[6]
pKa (Predicted)	-1.07 ± 0.40	[5][6]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate.	[5][6]
Appearance	White to Off-White Crystalline Powder	[3][6]
Storage	2-8°C or -20°C Freezer	[2][3][5][6]

Table 2: Physicochemical Properties of **Enalapril Diketopiperazine** Acid (CAS: 115623-21-7)

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₂₂ N ₂ O ₄	[7][8]
Molecular Weight	330.38 g/mol	[7][8]
LogP (Predicted)	1.16990	[7]

Formation Pathway

Enalapril can degrade to form **Enalapril Diketopiperazine** through an intramolecular cyclization reaction. This process is a key consideration in the formulation and storage of Enalapril-containing products.



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Formation of **Enalapril Diketopiperazine** from Enalapril.

Experimental Protocols: Detection and Quantification

The quantification of **Enalapril Diketopiperazine** as an impurity in Enalapril drug substances and products is typically performed using High-Performance Liquid Chromatography (HPLC). While specific methods are often product-dependent and proprietary, a general methodological approach is outlined below.

Objective: To detect and quantify **Enalapril Diketopiperazine** in an Enalapril drug substance or product.

Principle: Reversed-phase HPLC with UV detection is a common method for separating Enalapril from its degradation products, including the diketopiperazine. The concentration of **Enalapril Diketopiperazine** is determined by comparing its peak area to that of a certified reference standard.

Materials and Reagents:

- **Enalapril Diketopiperazine** reference standard
- Enalapril Maleate reference standard

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Phosphate buffer (pH adjusted)
- Water (HPLC grade)
- Sample of Enalapril drug substance or product

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system equipped with:
 - A gradient pump
 - An autosampler
 - A column oven
 - A UV-Vis detector

Chromatographic Conditions (Illustrative Example):

- Column: C18, 4.6 mm x 150 mm, 5 μ m particle size
- Mobile Phase A: Phosphate buffer
- Mobile Phase B: Acetonitrile
- Gradient Program: A time-based gradient from a higher proportion of Mobile Phase A to a higher proportion of Mobile Phase B.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 215 nm

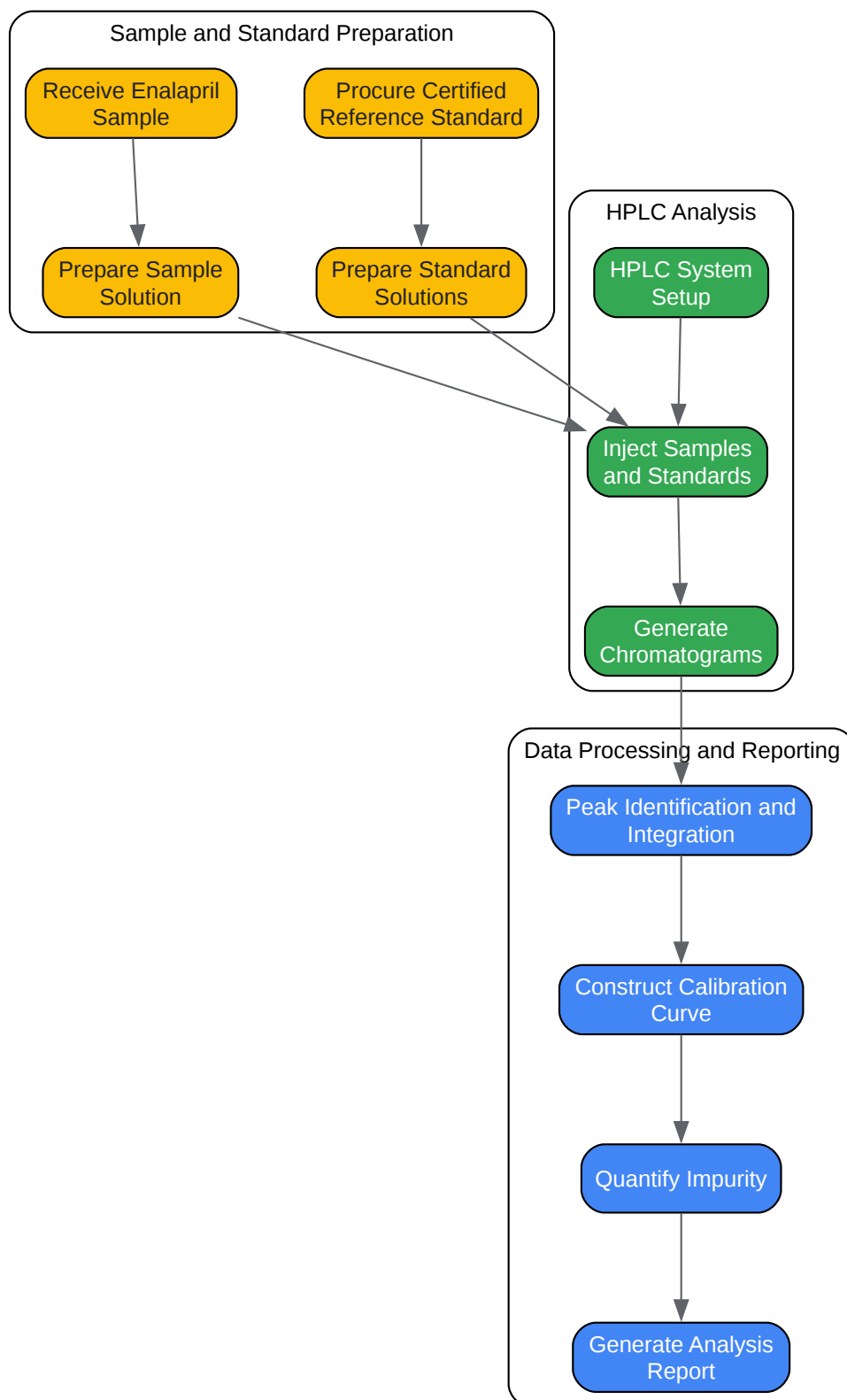
- Injection Volume: 20 μ L

Procedure:

- Standard Preparation: Prepare a stock solution of **Enalapril Diketopiperazine** reference standard in a suitable diluent (e.g., a mixture of mobile phases). Prepare a series of working standards by diluting the stock solution to known concentrations.
- Sample Preparation: Accurately weigh and dissolve the Enalapril sample in the diluent to achieve a known concentration.
- Chromatographic Analysis: Inject the standard solutions and the sample solution into the HPLC system.
- Data Analysis:
 - Identify the peak corresponding to **Enalapril Diketopiperazine** in the sample chromatogram by comparing its retention time with that of the reference standard.
 - Construct a calibration curve by plotting the peak areas of the standard solutions against their corresponding concentrations.
 - Determine the concentration of **Enalapril Diketopiperazine** in the sample by interpolating its peak area on the calibration curve.
 - Calculate the percentage of **Enalapril Diketopiperazine** impurity in the Enalapril sample.

Logical Workflow for Impurity Analysis

The following diagram illustrates a typical workflow for the analysis of **Enalapril Diketopiperazine** as an impurity in a pharmaceutical setting.



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Workflow for **Enalapril Diketopiperazine** Impurity Analysis.

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- To cite this document: BenchChem. [Enalapril Diketopiperazine: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127858#enalapril-diketopiperazine-cas-number-and-properties]

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